

An In-depth Technical Guide to 6,7-Dibromo-2-naphthoic acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 6,7-Dibromo-2-naphthoic acid

CAS No.: 131331-19-6

Cat. No.: B1401501

[Get Quote](#)

Introduction: Situating 6,7-Dibromo-2-naphthoic acid in the Landscape of Chemical Synthesis

Naphthalene-based scaffolds are of profound interest to the scientific community, particularly in the realms of medicinal chemistry and materials science. Their rigid, planar structure provides an excellent framework for the development of novel therapeutic agents and functional materials. The strategic introduction of halogen atoms, such as bromine, onto the naphthalene core significantly enhances its utility as a synthetic intermediate. Bromine's role as a versatile functional handle allows for a wide array of subsequent chemical transformations, most notably through cross-coupling reactions, enabling the construction of complex molecular architectures.

This guide focuses on a specific, yet lesser-documented member of this family: **6,7-Dibromo-2-naphthoic acid** (CAS Number: 131331-19-6). While its mono-brominated counterpart, 6-bromo-2-naphthoic acid, is a well-established precursor in the synthesis of pharmaceuticals like Adapalene, the dibrominated analog remains a more specialized building block. The presence of two bromine atoms on the naphthalene ring, in addition to the carboxylic acid moiety, offers a unique platform for creating intricate, multi-functionalized molecules. This document aims to provide a comprehensive technical overview of its known properties, a scientifically grounded

proposed synthesis, and its potential applications for researchers, scientists, and professionals in drug development.

Physicochemical and Computational Data

At present, detailed experimental data for **6,7-Dibromo-2-naphthoic acid** is not widely available in peer-reviewed literature. The information presented below is a consolidation of data from chemical suppliers and computational predictions.

Property	Value	Source
CAS Number	131331-19-6	[1]
Molecular Formula	C ₁₁ H ₆ Br ₂ O ₂	[1]
Molecular Weight	329.97 g/mol	[1]
Synonyms	6,7-dibromonaphthalene-2-carboxylic acid	[1]
Topological Polar Surface Area (TPSA)	37.3 Å ²	[1]
LogP (Predicted)	4.063	[1]
Hydrogen Bond Donors	1	[1]
Hydrogen Bond Acceptors	1	[1]
Rotatable Bonds	1	[1]

Spectral Data: Experimental ¹H NMR, ¹³C NMR, and mass spectrometry data for **6,7-Dibromo-2-naphthoic acid** are not readily available in the public domain. Researchers synthesizing this compound would need to perform full spectral characterization to confirm its identity.

Proposed Synthesis: A Mechanistic and Practical Approach

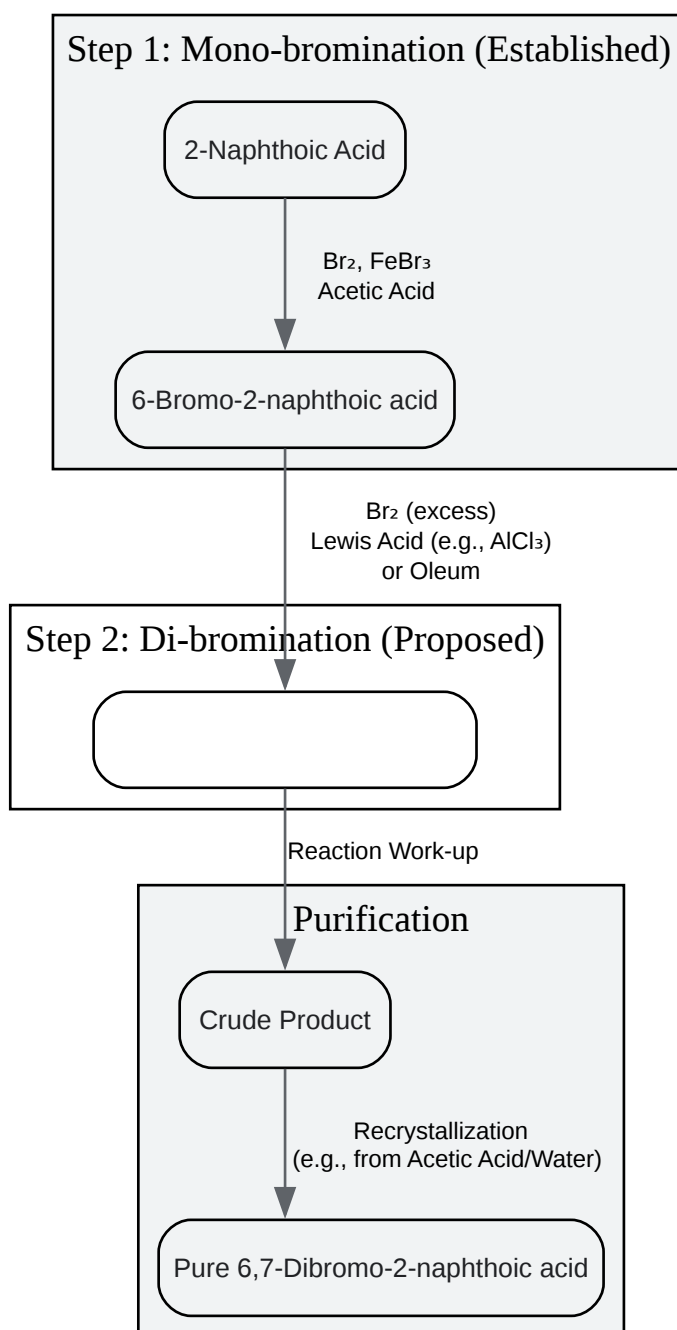
While a specific, documented synthesis for **6,7-Dibromo-2-naphthoic acid** is not prevalent in the literature, a plausible and scientifically sound synthetic route can be proposed based on

established principles of electrophilic aromatic substitution on naphthalene systems. The most direct approach would involve the further bromination of a suitable precursor, such as 6-bromo-2-naphthoic acid.

Causality Behind the Proposed Synthesis:

The naphthalene ring system is susceptible to electrophilic attack. The directing effects of the substituents on the ring are paramount in determining the regioselectivity of the bromination. In the case of 6-bromo-2-naphthoic acid, the carboxylic acid group is a deactivating, meta-directing group, while the bromine atom is a deactivating, ortho-, para-directing group. However, in polycyclic aromatic systems, the overall electron density of the rings and steric hindrance also play crucial roles. The proposed synthesis below leverages these principles.

Proposed Synthetic Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. chemscene.com \[chemscene.com\]](https://chemscene.com)
- To cite this document: BenchChem. [An In-depth Technical Guide to 6,7-Dibromo-2-naphthoic acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1401501/docs#an-in-depth-technical-guide-to-6-7-dibromo-2-naphthoic-acid\]](https://www.benchchem.com/product/b1401501/docs#an-in-depth-technical-guide-to-6-7-dibromo-2-naphthoic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

